Biotin-PEG1-NH2: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*Biotin-PEG1-NH2*
Cat. No.:	*B11825813*

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This technical guide provides an in-depth overview of **Biotin-PEG1-NH2**, a heterobifunctional linker widely utilized in biomedical research and drug development. This document details its molecular characteristics, outlines key experimental protocols, and presents a logical workflow for its application in bioconjugation. It is intended for researchers, scientists, and professionals in the fields of biochemistry, molecular biology, and drug discovery.

Core Molecular Data

Biotin-PEG1-NH2, also known as Biotin-PEG1-Amine, is a versatile molecule that incorporates a biotin moiety for high-affinity binding to streptavidin and avidin, a single polyethylene glycol (PEG) spacer to enhance solubility and reduce steric hindrance, and a primary amine group for covalent conjugation to various functional groups.[1][2]

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Property	Value	Reference
Molecular Formula	C14H26N4O3S	[1]
Molecular Weight	330.45 g/mol	[1][3][4]
Purity	≥95%	[1]
Synonyms	Biotin-PEG1-Amine, (+)-BIOTIN-PEG1-CH2CH2NH2	[1]
CAS Number	811442-85-0	[1]

Applications in Research and Development

Biotin-PEG1-NH2 is a valuable tool in a variety of applications, including:

- Medical Research: Used in the study of ligands and for polypeptide synthesis support.[1][2]
- Drug Delivery and Nanotechnology: Employed in drug-release systems and the development of new nanomaterials.[1][2]
- Antibody-Drug Conjugates (ADCs): Serves as a cleavable linker in the synthesis of ADCs.[3][4][5]
- Immunoassays: Utilized for labeling antibodies and other proteins for detection in assays such as ELISA.
- Surface Functionalization: Enables the immobilization of biomolecules on various surfaces for biosensor development and other applications.

Experimental Protocols

The primary amine group of **Biotin-PEG1-NH2** allows for its conjugation to molecules containing amine-reactive functional groups, most commonly N-hydroxysuccinimide (NHS) esters.

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General Protocol for Protein Biotinylation using an NHS-Ester Crosslinker

This protocol outlines the general steps for conjugating **Biotin-PEG1-NH2** to a protein that has been activated with an NHS-ester crosslinker.

Materials:

- Protein of interest
- Amine-free buffer (e.g., Phosphate Buffered Saline (PBS), pH 7.2-8.0)
- NHS-ester crosslinker (e.g., Sulfo-NHS)
- **Biotin-PEG1-NH2**
- Quenching buffer (e.g., 1 M Tris-HCl, pH 7.5)
- Desalting column or dialysis equipment for purification

Methodology:

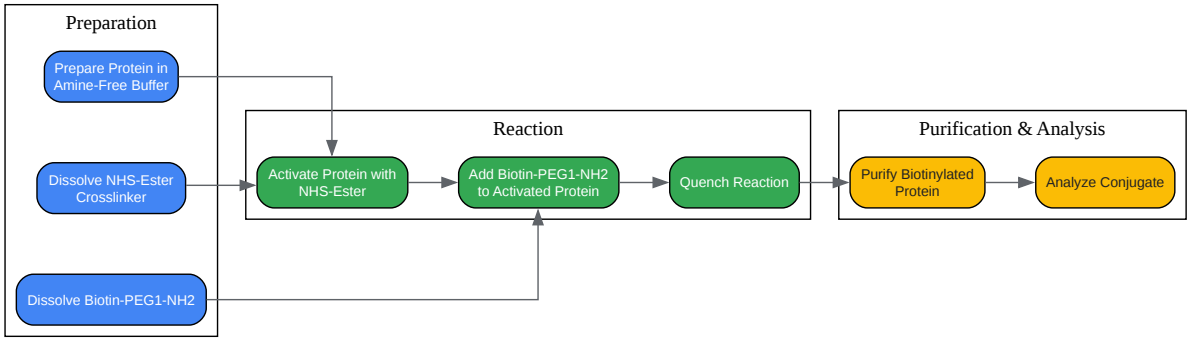
- Protein Preparation: Dissolve the protein in an amine-free buffer to a concentration of 1-10 mg/mL. If the protein is in a buffer containing primary amines (e.g., Tris), a buffer exchange must be performed.
- Crosslinker Activation: Immediately before use, prepare a solution of the NHS-ester crosslinker in a suitable solvent (e.g., DMSO for NHS esters, or water for Sulfo-NHS esters).
- **Biotin-PEG1-NH2** Preparation: Dissolve **Biotin-PEG1-NH2** in the reaction buffer.
- Conjugation Reaction:
  - Add the NHS-ester solution to the protein solution. The molar excess of the crosslinker will depend on the protein and desired degree of labeling.
  - Incubate the reaction at room temperature for 30-60 minutes or on ice for 2 hours.

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- Add **Biotin-PEG1-NH2** to the reaction mixture. The optimal molar ratio of **Biotin-PEG1-NH2** to the protein needs to be determined empirically.
- Continue the incubation for an additional 30-60 minutes at room temperature or 2 hours on ice.

- Quenching: Add quenching buffer to the reaction mixture to stop the reaction by consuming any unreacted NHS-ester. Incubate for 15-30 minutes at room temperature.
- Purification: Remove excess, unreacted **Biotin-PEG1-NH2** and byproducts using a desalting column or through dialysis against an appropriate buffer.

Workflow for Biotinylating a Target Protein



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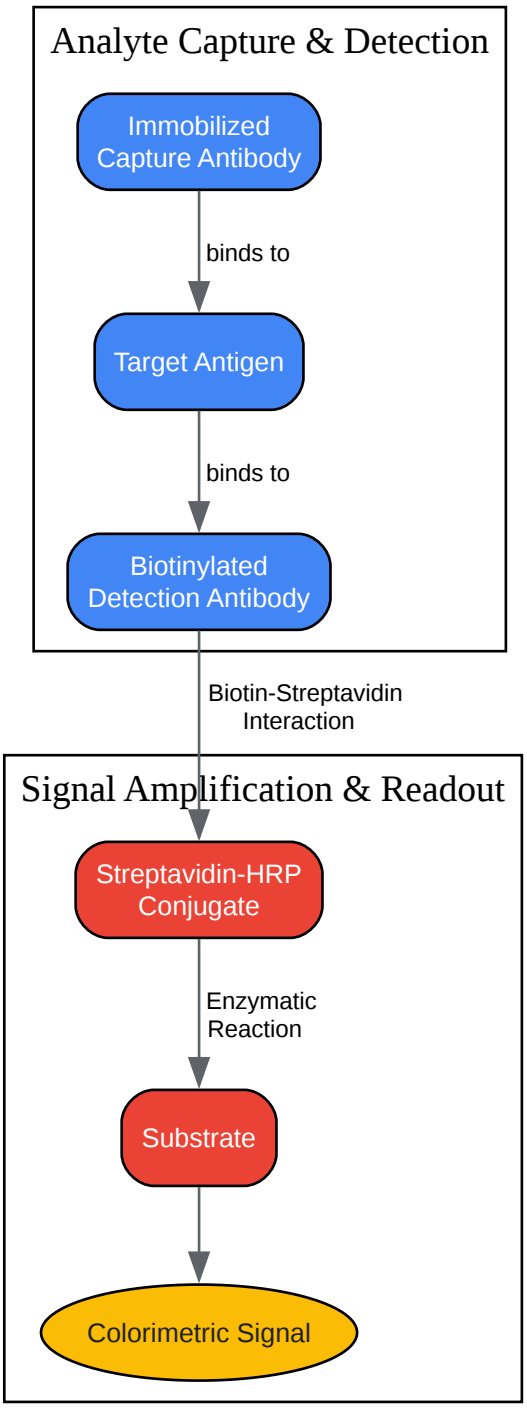
Caption: A logical workflow for the biotinylation of a target protein using **Biotin-PEG1-NH2** and an NHS-ester crosslinker.

Signaling Pathway Context: Application in Immunoassays

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While **Biotin-PEG1-NH2** is not directly involved in intracellular signaling, its application is crucial for the detection of signaling molecules in immunoassays like ELISA. The biotin tag allows for signal amplification through the high-affinity interaction with streptavidin conjugated to a reporter enzyme.

Simplified ELISA Detection Pathway



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Caption: Simplified pathway illustrating the role of biotinylation in signal amplification during a sandwich ELISA.

Storage and Handling

For long-term stability, **Biotin-PEG1-NH2** should be stored at -5°C in a dry environment and protected from sunlight.[1][2]

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- To cite this document: BenchChem. [Biotin-PEG1-NH2: A Technical Guide for Researchers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11825813/docs#biotin-peg1-nh2-a-technical-guide-for-researchers]

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